

Structural Comparison of Target Compound and Known Analogues

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Compound of Interest

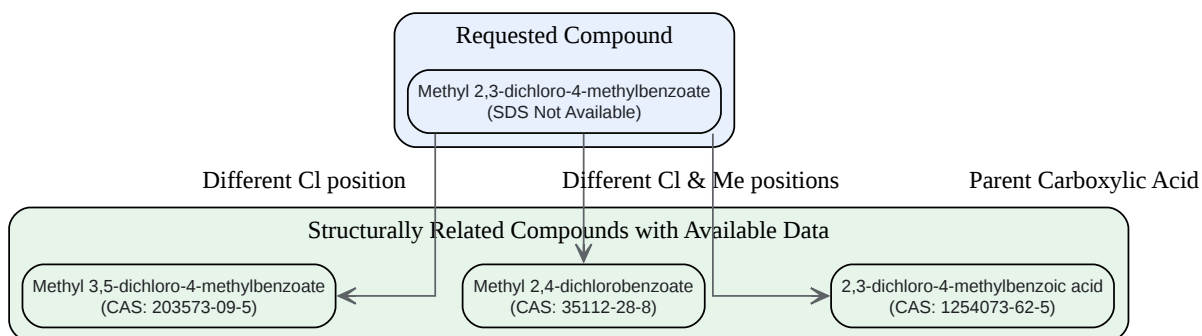
Compound Name: *Methyl 2,3-dichloro-4-methylbenzoate*

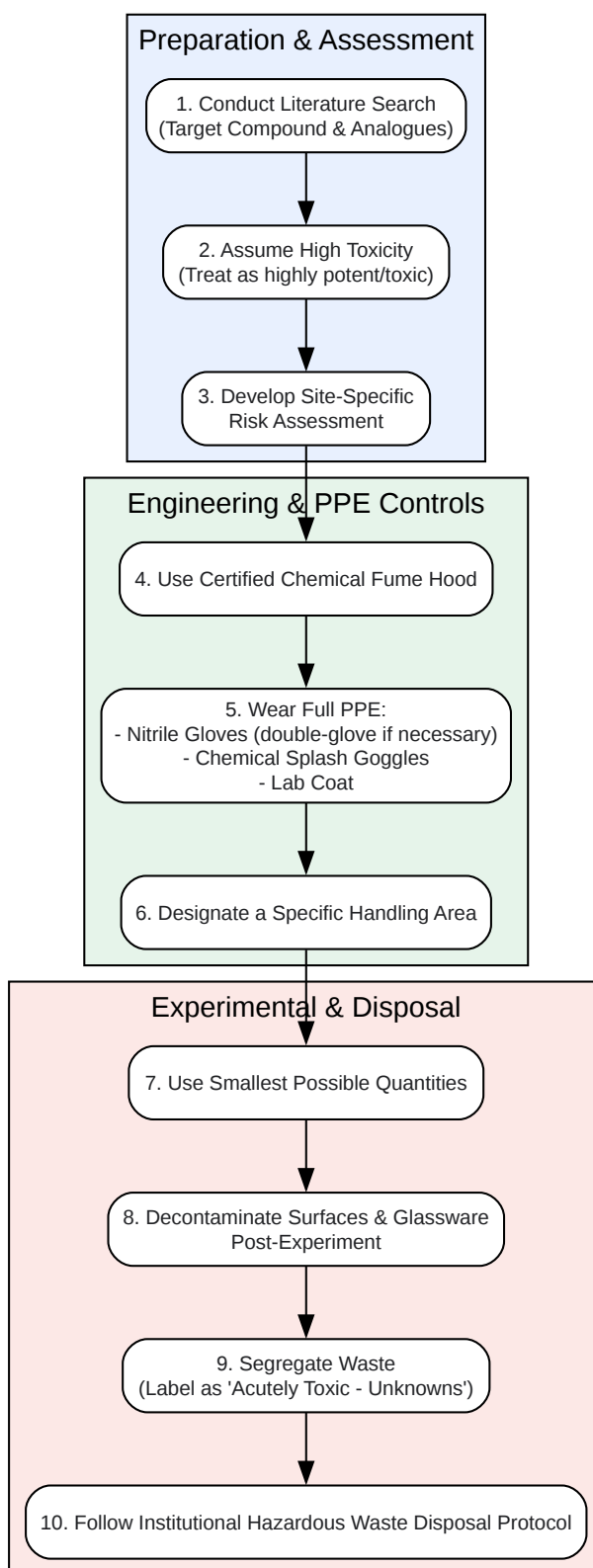
CAS No.: *149543-63-5*

Cat. No.: *B3348002*

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To understand the potential properties of **Methyl 2,3-dichloro-4-methylbenzoate**, it is crucial to visualize its structure in relation to analogues for which safety data is available. The location of the chloro- and methyl- groups on the benzene ring influences the electronic and steric properties of the molecule, which in turn affects its biological activity and hazardous properties.





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Caption: Recommended workflow for handling chemicals with unavailable safety data.

Conclusion and Core Directive

The absence of a Safety Data Sheet for **Methyl 2,3-dichloro-4-methylbenzoate** necessitates a cautious and rigorous approach to its handling. Based on the available data for its structural isomers, this class of compounds presents hazards including acute oral toxicity and combustibility. [1]The parent acid structures suggest a potential for skin and eye irritation. [2] It is the professional responsibility of the researcher to:

- Not handle this compound until a specific Safety Data Sheet is obtained from the manufacturer or supplier.
- In the interim, use the data on analogues presented in this guide to inform preliminary risk assessments and to justify the implementation of stringent safety controls.
- Always operate under the principle of ALARA (As Low As Reasonably Achievable) for chemical exposure.

This guide is intended to empower researchers with a framework for making safe and informed decisions when faced with uncharacterized materials in a professional drug development or scientific research setting.

References

- Safety Data Sheet: 3-Chlorobenzoic acid. Carl ROTH.
- Methyl 3,5-dichloro-4-methylbenzoate | C₉H₈Cl₂O₂ | CID 10130655. PubChem.
- Methyl 2,4-dichlorobenzoate 97 35112-28-8. Sigma-Aldrich.
- Method for preparing aromatic compounds - EP 0825173 A1. Google Patents.
- Methyl 3,5-dichloro-4-methylbenzoate | 203573-09-5. Sigma-Aldrich.
- SAFETY DATA SHEET. National Institute of Standards and Technology.
- Safety Data Sheet: 4-Chlorobenzoic acid. Carl ROTH.
- 2,3-dichloro-4-methylbenzoic acid [CAS: 1254073-62-5]. Ivy Fine Chemicals.

- 4-chlorobenzoic acid, 74-11-3. Chem-Online.
- SAFETY DATA SHEET. Fisher Scientific.
- Methyl 4-Chloro-3-methylbenzoate | 91367-05-4. TCI Chemicals.
- Preparation of Methyl Benzoate. University of Manitoba.
- CN104262087A - Preparation method of 3,5-dichloro-4-methylbenzoic acid. Google Patents.
- Synthesis of 4-Methylbenzoate(2',4',6'-trimethoxy- phenyl)iodonium Tosylate. Organic Syntheses.
- Synthesis of a. Methyl 4-methylbenzoate. PrepChem.com.

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Sources

- [1. Methyl 3,5-dichloro-4-methylbenzoate | 203573-09-5 \[sigmaaldrich.com\]](#)
- [2. carlroth.com \[carlroth.com\]](#)
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